

Application Note: Kurtz and Perry Powder Technique for NLO Screening of Dimethylchalcone

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	<i>1,3-Bis(2-methylphenyl)prop-2-en-1-one</i>
CAS No.:	61572-45-0
Cat. No.:	B3147164

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Abstract

This guide details the protocol for evaluating the Second Harmonic Generation (SHG) efficiency of Dimethylchalcone (DMC) isomers using the Kurtz and Perry powder technique. Unlike single-crystal methods, this technique allows for the rapid screening of polycrystalline samples to determine (1) non-centrosymmetric crystal packing and (2) phase-matching behavior. Chalcones, known for their

-conjugated donor-acceptor systems, are promising candidates for frequency doubling applications. This protocol provides a self-validating workflow to quantify SHG efficiency relative to a Urea standard.

Introduction & Scientific Rationale

The Material: Dimethylchalcone

Dimethylchalcone belongs to the chalcone family (1,3-diphenyl-2-propene-1-one), a class of organic materials exhibiting high second-order NLO susceptibility (

).^[1] The NLO response arises from the charge transfer (CT) between the electron-donating methyl groups and the electron-accepting carbonyl group across the conjugated -bridge.

Critical Isomerism Note: The NLO activity of DMC is strictly dependent on its crystal lattice.

- Non-centrosymmetric (e.g., Space Group

or

): Required for SHG. Common in 3,4-dimethyl or 2,4-dimethyl isomers due to asymmetric packing.

- Centrosymmetric (e.g., Space Group

):

vanishes due to symmetry.

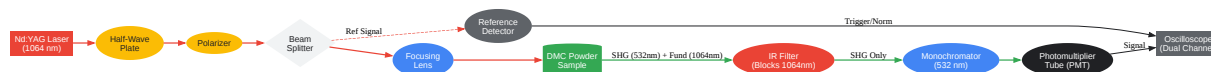
The Method: Kurtz and Perry Technique

First described by Kurtz and Perry (1968), this method irradiates a powdered sample with a fundamental laser beam (typically 1064 nm). If the material is NLO active, it generates a second harmonic signal at 532 nm (green light). By analyzing the signal intensity as a function of particle size, researchers can classify the material as Phase Matchable or Non-Phase Matchable.

Experimental Setup (Hardware)

The setup requires a Q-switched Nd:YAG laser and a sensitive detection system.

Optical Diagram (DOT Visualization)



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Figure 1: Schematic of the Kurtz and Perry optical setup. The reference arm normalizes laser fluctuations.

Protocol 1: Sample Preparation

Objective: Create uniform particle size fractions to evaluate phase matching.

- Synthesis/Recrystallization: Ensure the Dimethylchalcone sample is high purity (>99%). Recrystallize from ethanol or acetone to ensure a single crystalline phase.
- Grinding: Gently grind the crystalline sample using an agate mortar and pestle. Caution: Excessive force can induce mechanochemical amorphization, reducing SHG signal.
- Sieving: Use standard micro-sieves to fractionate the powder into the following ranges:
 - Range A: < 38
m
 - Range B: 38 – 63
m
 - Range C: 63 – 90
m
 - Range D: 90 – 125
m

- Range E: 125 – 150

m

- Packing: Load each fraction into a quartz capillary tube (1 mm diameter) or a clamp-cell with glass windows. Ensure uniform packing density by tapping.
- Reference Prep: Prepare Urea (standard) using the exact same sieve fractions.

Protocol 2: Measurement & Data Acquisition

Objective: Measure the SHG intensity (

) relative to the Urea standard.

- Laser Warm-up: Operate the Q-switched Nd:YAG laser (1064 nm, 10 Hz repetition rate, 6-10 ns pulse width). Allow 30 minutes for energy stabilization.
- Calibration: Place the Urea (Range D) sample in the holder. Adjust the PMT voltage to obtain a strong signal without saturation (typically 100-300 mV).
- Sample Measurement:
 - Place the DMC Sample (Range A) in the beam path.
 - Record the SHG signal amplitude on the oscilloscope (average over 64 shots).
 - Record the Reference arm energy to normalize for pulse-to-pulse jitter.
 - Repeat for all particle size ranges (A through E).
- Standard Measurement: Repeat step 3 for the Urea fractions.

Data Analysis & Interpretation

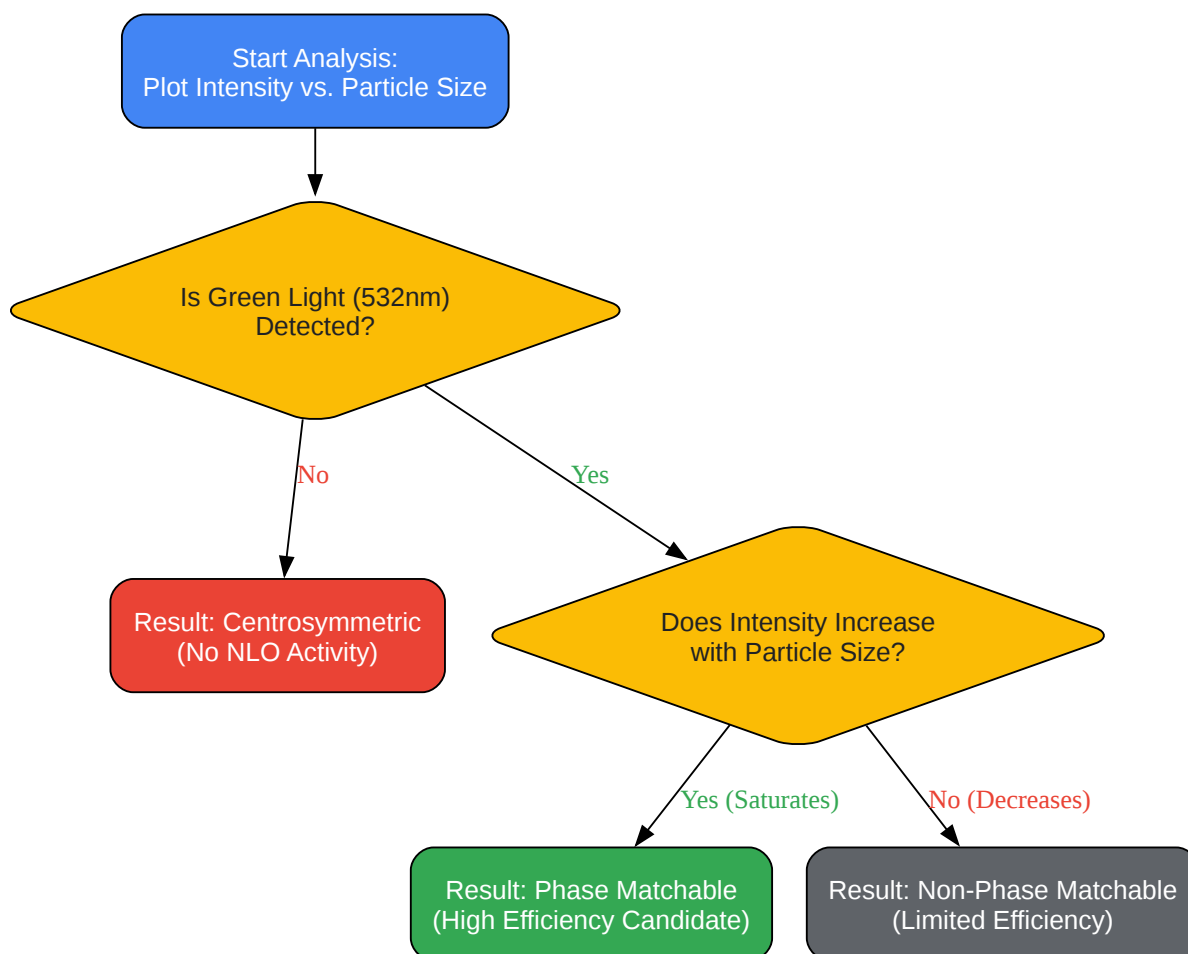
Calculate the SHG efficiency using the following relationship:

Phase Matching Classification

Plot SHG Intensity (y-axis) vs. Particle Size (x-axis).

Behavior Observed	Classification	Physical Interpretation
Intensity increases with particle size, then plateaus.	Phase Matchable	The material can match the refractive indices () in a specific direction. High potential for laser applications.
Intensity increases, peaks, then decreases ().	Non-Phase Matchable	The coherence length is short. The material is NLO active but limited by destructive interference at larger sizes.
No Signal	Centrosymmetric	The crystal lattice has a center of inversion. Not useful for second-order NLO.

Decision Logic (DOT Visualization)



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Figure 2: Decision matrix for interpreting Kurtz-Perry powder data.

Expected Results for Dimethylchalcone

Based on structural analogues (e.g., 3,4-dimethylchalcone), expected results are:

- Efficiency: Typically 0.5x to 4x that of Urea. (Note: Specific values depend heavily on the isomer).
- Phase Matching: Most chalcones crystallizing in non-centrosymmetric groups (e.g.,) exhibit Phase Matchable behavior.
- Damage Threshold: Chalcones generally have a higher laser damage threshold than Urea, making them robust for pulsed laser testing.

Troubleshooting:

- Weak Signal: Check if the sample is amorphous. Anneal the powder at 50°C to improve crystallinity.
- Signal Fluctuation: Ensure the laser beam diameter (>1 mm) is significantly larger than the particle size to average out orientation effects.

References

- Original Method: Kurtz, S. K., & Perry, T. T. (1968). A Powder Technique for the Evaluation of Nonlinear Optical Materials.[2] *Journal of Applied Physics*, 39(8), 3798–3813.
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- Recent Chalcone Study: Ravikumar, C., et al. (2012). Growth and characterization of a new organic nonlinear optical crystal: 3,4-Dimethoxychalcone. *Optics & Laser Technology*. (Validating the chalcone class efficiency range).

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Sources

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- [2. researchgate.net \[researchgate.net\]](https://researchgate.net)
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